An In-depth Technical Guide to 2-Azaspiro[3.3]heptane Hemioxalate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Azaspiro[3.3]heptane hemioxalate*
CAS No.:	*1365639-13-9*
Cat. No.:	*B581619*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Azaspiro[3.3]heptane hemioxalate**, a key building block in modern medicinal chemistry. We will delve into its core physicochemical properties, with a primary focus on the accurate determination of its molecular weight, and explore its synthesis and applications in drug discovery.

Introduction: The Rise of Spirocyclic Scaffolds in Drug Design

In the quest for novel therapeutics with improved properties, medicinal chemists are increasingly "escaping from flatland" by incorporating three-dimensional scaffolds into drug candidates. Spirocycles, compounds containing two rings connected by a single common atom, have emerged as particularly valuable motifs. The rigid, defined geometry of spirocyclic systems can lead to enhanced target-binding affinity and selectivity, improved metabolic stability, and better physicochemical properties such as solubility.

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2-Azaspiro[3.3]heptane is a prominent example of such a scaffold, serving as a bioisosteric replacement for common heterocycles like piperidine and morpholine.[1][2] Its unique twisted geometry can favorably position substituents in chemical space, offering advantages in drug design.[2] This guide focuses on the hemioxalate salt of 2-azaspiro[3.3]heptane, a common form for handling and formulation due to its crystalline nature and improved stability.

Physicochemical Properties and Molecular Weight Determination

A precise understanding of a compound's molecular weight is fundamental for all quantitative applications, from reaction stoichiometry to analytical characterization.

Molecular Formula and Structure

2-Azaspiro[3.3]heptane hemioxalate is a salt formed between two molecules of the basic 2-azaspiro[3.3]heptane and one molecule of the dicarboxylic oxalic acid. This 2:1 stoichiometry is what the "hemioxalate" designation refers to.

- 2-Azaspiro[3.3]heptane (Free Base)
  - Molecular Formula: $C_6H_{11}N$[3][4][5]
  - Molecular Weight: 97.16 g/mol [3][4]
- Oxalic Acid
  - Molecular Formula: $C_2H_2O_4$[6][7][8]
  - Molecular Weight: 90.03 g/mol [6][7][9]

The resulting hemioxalate salt has the following overall molecular formula: $(C_6H_{11}N)_2 \cdot C_2H_2O_4$ or $C_{14}H_{24}N_2O_4$.[10]

Calculation of the Molecular Weight

The molecular weight of the hemioxalate salt is the sum of the molecular weights of its constituent parts: two molecules of 2-azaspiro[3.3]heptane and one molecule of oxalic acid.

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- Calculation: (2 * 97.16 g/mol) + 90.03 g/mol = 194.32 g/mol + 90.03 g/mol = 284.35 g/mol

This calculated value is consistent with data found in comprehensive chemical databases such as PubChem.[10] Some commercial suppliers may list a molecular weight of approximately 142.18 g/mol , which corresponds to a 1:0.5 ratio (or one amine molecule to half an oxalic acid molecule); however, the more accurate representation for the stable salt is the 2:1 complex.[11]

Summary of Physicochemical Data

Property	Value	Source(s)
Molecular Formula	$C_{14}H_{24}N_2O_4$	[10]
Molecular Weight	284.35 g/mol	[10]
IUPAC Name	bis(2-azaspiro[3.3]heptane);oxalic acid	[10]
CAS Number	1365639-13-9	[11][12]

Synthesis and Preparation

The preparation of **2-Azaspiro[3.3]heptane hemioxalate** involves two key stages: the synthesis of the parent 2-azaspiro[3.3]heptane heterocycle and its subsequent salt formation with oxalic acid.

Synthesis of 2-Azaspiro[3.3]heptane (Free Base)

Several synthetic routes to the 2-azaspiro[3.3]heptane core have been reported. A common strategy involves the construction of the two four-membered rings through cyclization reactions. One published method involves the deprotection of a tosyl-protected precursor.

Workflow for the Synthesis of 2-Azaspiro[3.3]heptane:

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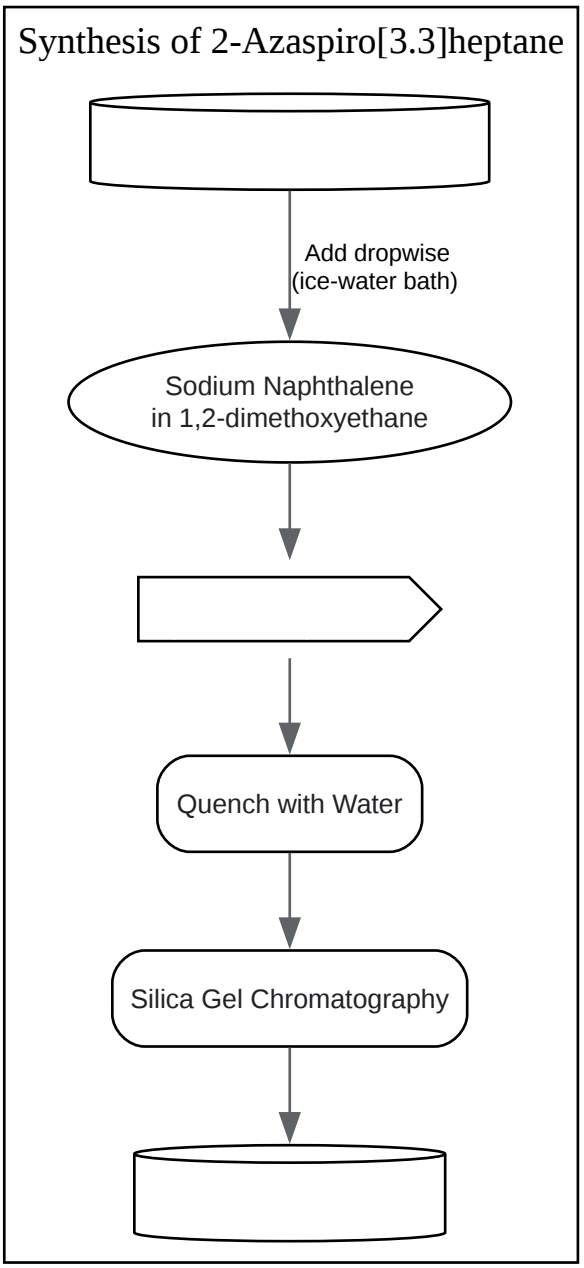

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Caption: Synthetic workflow for 2-azaspiro[3.3]heptane via deprotection.

Experimental Protocol: Deprotection of 2-Tosyl-2-azaspiro[3.3]heptane[13]

- Dissolve 2-tosyl-2-azaspiro[3.3]heptane in 1,2-dimethoxyethane.
- Cool the resulting mixture in an ice-water bath.

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- Add a freshly prepared solution of sodium naphthalene dropwise to the mixture.
- Allow the reaction to proceed at room temperature for 1 hour.
- Quench the reaction by the addition of water.
- Concentrate the reaction liquor.
- Purify the crude product using silica-gel column chromatography to yield 2-azaspiro[3.3]heptane.

Preparation of the Hemioxalate Salt

The formation of the hemioxalate salt is a straightforward acid-base reaction. This process enhances the compound's stability and crystallinity, making it easier to handle and purify.

Workflow for Hemioxalate Salt Formation:

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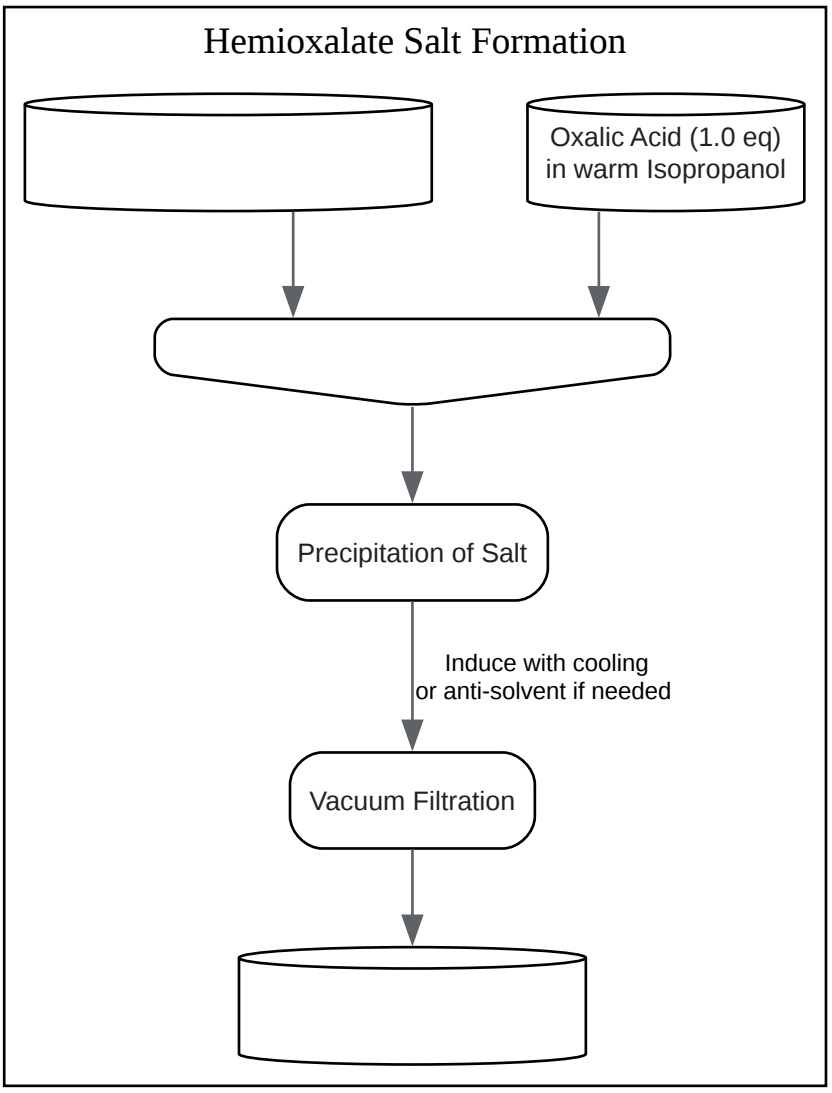

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Caption: General procedure for the formation of the hemioxalate salt.

Experimental Protocol: Hemioxalate Salt Formation This is a general procedure based on standard organic chemistry techniques for salt formation.

- Dissolve the purified 2-azaspiro[3.3]heptane (2.0 equivalents) in a suitable solvent such as isopropanol.
- In a separate flask, dissolve oxalic acid (1.0 equivalent) in a minimal amount of the same warm solvent.

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- Slowly add the oxalic acid solution to the amine solution while stirring.
- A white precipitate of the hemioxalate salt should form. If precipitation is slow, it can be induced by cooling the mixture or by the addition of an anti-solvent like diethyl ether.
- Collect the solid product by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Applications in Drug Development

The 2-azaspiro[3.3]heptane scaffold is of significant interest in drug discovery due to its utility as a conformationally restricted building block.[14] Its incorporation into molecules can lead to improved pharmacological profiles.

One notable application has been in the development of fetal hemoglobin (HbF) inducers for the treatment of β-hemoglobinopathies like sickle cell disease and β-thalassemia.[15] A series of 2-azaspiro[3.3]heptane derivatives were designed and synthesized, leading to the identification of a potent and orally bioavailable candidate.[15] This compound demonstrated a significant, dose-dependent increase in globin switching in vivo, highlighting the therapeutic potential of this scaffold.[15]

Furthermore, functionalized derivatives of 2-azaspiro[3.3]heptane are being explored for their broad applicability in drug design, with various functional groups being incorporated to allow for versatile integration into bioactive compounds.[16]

Conclusion

2-Azaspiro[3.3]heptane hemioxalate is a valuable chemical entity for researchers in the pharmaceutical sciences. A thorough understanding of its fundamental properties, particularly its precise molecular weight of 284.35 g/mol , is crucial for its effective use. The synthetic accessibility of the core scaffold, combined with its favorable three-dimensional structure, ensures its continued application in the design and development of next-generation therapeutics. As the demand for novel, potent, and safe drugs continues to grow, the strategic use of scaffolds like 2-azaspiro[3.3]heptane will undoubtedly play a vital role.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Azaspiro[3.3]heptane Hemioxalate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581619/docs#an-in-depth-technical-guide-to-2-azaspiro-3-3-heptane-hemioxalate]

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